

Application Note: Diisononyl Azelate (DINZ) Migration Testing in Polymer Matrices

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Diisononyl azelate

CAS No.: 71850-10-7

Cat. No.: B12657575

[Get Quote](#)

Executive Summary

Diisononyl azelate (DINZ) is increasingly utilized as a plasticizer in polyvinyl chloride (PVC) and other copolymer matrices, serving as a lower-toxicity alternative to traditional phthalates like DEHP and DINP. Its application spans medical tubing, pharmaceutical blister packaging, and food contact films. However, its lipophilic nature drives migration into fatty matrices, posing potential toxicological risks and regulatory non-compliance.

This Application Note provides a rigorous, field-proven protocol for quantifying DINZ migration. It synthesizes regulatory standards (EU Regulation 10/2011, USP <661.1>, FDA 21 CFR) with advanced analytical methodologies (GC-MS). The guide details the transition from migration simulation to extraction and quantitation, ensuring researchers can validate material safety with high precision.

Regulatory & Scientific Context

The Molecule and the Matrix

DINZ (CAS: 52408-84-1 / Mixture) is a diester of azelaic acid and isononanol. Unlike phthalates, which are based on a benzene ring, DINZ utilizes an aliphatic backbone, theoretically reducing steric hindrance to biodegradation and altering its toxicological profile.

- **Migration Mechanism:** Migration follows Fickian diffusion, governed by the migrant's molecular weight (M), the polymer's free volume, and the partition coefficient (K) between the polymer and the contact phase.
- **Critical Risk:** In aqueous environments, DINZ migration is negligible due to low solubility. The critical risk lies in contact with lipophilic fluids (IV lipid emulsions, fatty foods, enteral feeding solutions), where K favors the fluid, accelerating leaching.

Regulatory Landscape

Authority	Standard	Relevance to DINZ
EU	Reg. 10/2011	Azelaic acid (FCM 285) has an SML of 30 mg/kg. DINZ, as an ester, requires compliance with the SMLs of its precursors or the generic SML (60 mg/kg).
USP	<661.1>	Requires "Plastic Materials of Construction" to be characterized for extractables. Plasticizers must be identified and quantified. ^[1]
FDA	21 CFR 178.3740	Lists permitted plasticizers in polymeric substances.
ISO	10993-12/18	Governs sample preparation and chemical characterization of medical devices.

Experimental Design Strategy

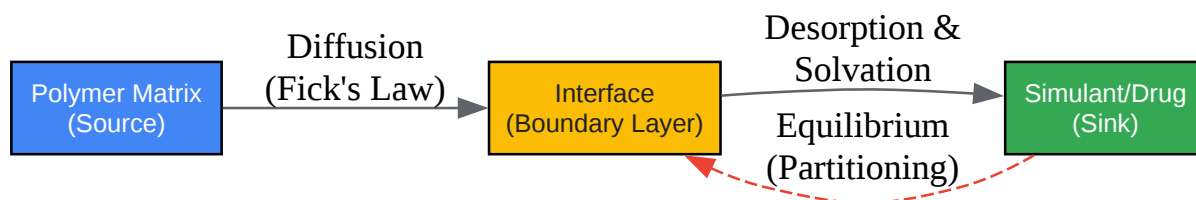
Selection of Simulants

To accurately model "worst-case" leaching without destroying the analytical equipment, we utilize Substitute Fatty Food Simulants as permitted by EU 10/2011. Vegetable oil (Simulant D2) creates complex matrix interferences for GC-MS; therefore, Isooctane and 95% Ethanol are preferred for initial compliance testing.

- Simulant A (10% Ethanol): Aqueous/Hydrophilic drugs.
- Simulant D1 (50% Ethanol): Alcohol-based formulations / Emulsions.
- Substitute D2 (Isooctane): Non-polar, fatty matrices (Lipids). Condition: Test conditions must be adjusted (e.g., 20°C instead of 40°C) due to solvent aggressiveness.

Migration Kinetics & Workflow

The migration process involves three distinct mass transfer steps, visualized below.



[Click to download full resolution via product page](#)

Figure 1: Mass transfer mechanism of DINZ from polymer core to solvent sink.

Detailed Protocol: Migration Assay

Materials & Reagents[2]

- Reference Standard: **Diisononyl azelate** (purity >98%).
- Internal Standard (IS): Deuterated Bis(2-ethylhexyl) phthalate (d4-DEHP) or Di-n-octyl adipate (if not present in sample). Rationale: d4-DEHP mimics the physical behavior of DINZ without spectral overlap.

- Solvents: HPLC-grade Isooctane, Ethanol, n-Hexane.
- Glassware: Class A volumetric flasks, borosilicate migration cells (single-sided contact).

Sample Preparation (ISO 10993-12)

- Surface Area Calculation: Determine the Total Surface Area (TSA) of the polymer sample.
- Ratio: Maintain a ratio of 6 dm² of surface area per 1 kg (or 1 L) of simulant. This mimics the EU standard packaging-to-food ratio.
- Cutting: Cut polymer films into

sections (2 dm² total surface for double-sided exposure).

Exposure Phase

- Immersion: Place the polymer sections into glass migration tubes containing pre-warmed simulant.
- Conditions (Standard Compliance):
 - Long-term storage:[2] 10 days @ 40°C.[2]
 - High-temp fill: 2 hours @ 70°C.
 - Isooctane Substitute: 2 days @ 20°C (Corresponds to 10 days @ 40°C in oil).
- Blank: Run a simultaneous blank with simulant only to rule out background contamination.

Detailed Protocol: Analytical Quantitation (GC-MS)

Direct injection of isooctane extracts is possible. Aqueous/ethanolic extracts require Liquid-Liquid Extraction (LLE).

Extraction (For Aqueous/Ethanolic Simulants)

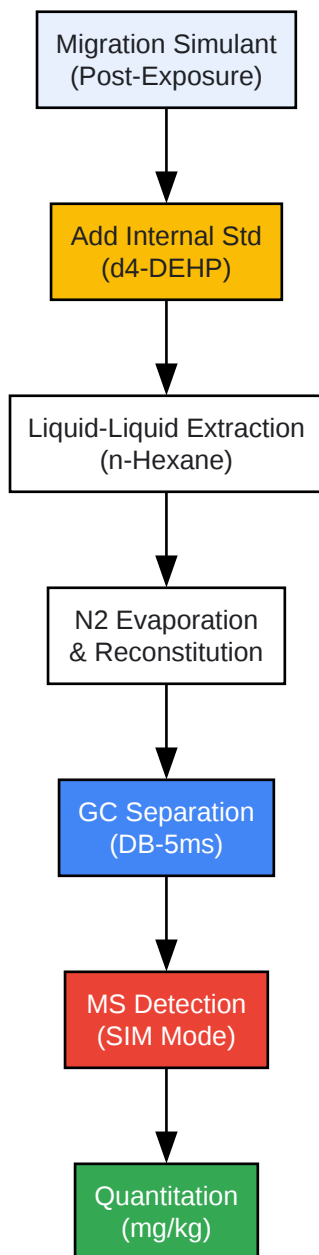
- Transfer 20 mL of migration simulant to a separating funnel.

- Add 100 μ L of Internal Standard solution (100 μ g/mL).
- Add 5 mL n-Hexane. Shake vigorously for 2 minutes.
- Allow phases to separate. Collect the upper organic layer.
- Repeat extraction twice more. Combine organic layers.
- Concentration: Evaporate combined hexane to near dryness under Nitrogen stream at 35°C.
- Reconstitution: Reconstitute in 1 mL Isooctane.

GC-MS Parameters

- Instrument: Agilent 7890B GC / 5977B MSD (or equivalent).
- Column: DB-5ms UI (30 m $\times$ 0.25 mm $\times$ 0.25 μ m). Non-polar stationary phase is essential for ester separation.
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).[\[3\]](#)
- Inlet: Splitless mode, 280°C. Injection volume: 1 μ L.
- Oven Program:
 - Initial: 60°C (hold 1 min).
 - Ramp 1: 20°C/min to 220°C.
 - Ramp 2: 5°C/min to 300°C (hold 5 min).
 - Total Run Time: ~25 mins.
- MS Detection:
 - Mode: SIM (Selected Ion Monitoring) for quantitation; Scan (50-500 m/z) for identification.
 - Target Ions (DINZ): m/z 155, 185 (Quant), 200. Note: Azelate esters fragment characteristically to form acyl ions.

Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Analytical workflow from sample extraction to data generation.[3]

Data Analysis & Validation

Calculation of Specific Migration

Calculate the specific migration (

) using the internal standard method:

Where:

- : Migration in mg/dm².
- : Peak area of DINZ.
- : Peak area of Internal Standard.
- : Concentration of IS (mg/mL).
- : Final volume of extract (mL).
- : Response Factor (derived from calibration curve).
- : Surface area in contact (dm²).

Validation Criteria (USP <1225> / ICH Q2)

Parameter	Acceptance Criteria
Linearity (R ²)	> 0.995 (Range: 0.1 – 20 mg/L)
Recovery	80% – 120% (Spiked simulants)
Precision (RSD)	< 5% (n=6 injections)
LOD / LOQ	LOD < 0.05 mg/kg; LOQ < 0.1 mg/kg

Troubleshooting & Best Practices

- Ghost Peaks: Plasticizers are ubiquitous in lab environments. Use glass-only storage for solvents. Bake out GC inlet liners and septa regularly.
- Emulsions: When extracting from Simulant D1 (50% Ethanol), emulsions may form. Break them by adding a pinch of NaCl or centrifuging at 3000 rpm.
- Carryover: DINZ has a high boiling point.^[4] Ensure the final bake-out step of the GC oven (300°C) is sufficient to elute all high-MW residues. Run a solvent blank between high-concentration samples.

References

- European Commission. (2011).[5][6] Commission Regulation (EU) No 10/2011 on plastic materials and articles intended to come into contact with food.[6][7][Link](#)
- U.S. Pharmacopeia (USP). (2023). <661.1> Plastic Materials of Construction.[Link](#)
- European Food Safety Authority (EFSA). (2009). Guidelines on submission of a dossier for safety evaluation by the EFSA of a substance to be used in food contact materials.[Link](#)
- McCombie, G., et al. (2017). Compliance work for polyolefins in food contact: Results of an official control campaign. Food Control, 59, 793-800. [Link](#)
- Gao, S., et al. (2019). Determination of phthalate esters in food simulants by GC-MS. Journal of Chromatography B. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. eur-lex.europa.eu [eur-lex.europa.eu]
- 2. efsa.europa.eu [efsa.europa.eu]
- 3. Determination of 60 Migrant Substances in Plastic Food Contact Materials by Vortex-Assisted Liquid-Liquid Extraction and GC-Q-Orbitrap HRMS [mdpi.com]
- 4. lookchem.com [lookchem.com]
- 5. eecloud.sgs.com [eecloud.sgs.com]
- 6. eur-lex.europa.eu [eur-lex.europa.eu]
- 7. 16th amendment to EU Regulation 10/2011 on plastic FCMs now in force | Food Packaging Forum [foodpackagingforum.org]
- To cite this document: BenchChem. [Application Note: Diisononyl Azelate (DINZ) Migration Testing in Polymer Matrices]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b12657575/docs#application-note-diisononyl-azelate-dinz-migration-testing-in-polymer-matrices\]](https://www.benchchem.com/product/b12657575/docs#application-note-diisononyl-azelate-dinz-migration-testing-in-polymer-matrices)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)